

3-Methyloctane: A Comprehensive Technical Guide to Safety, Hazards, and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety, hazard, and handling information for **3-Methyloctane** (CAS No: 2216-33-3), a flammable liquid hydrocarbon. The following sections detail its physical and chemical properties, associated hazards, and recommended procedures for safe handling, storage, and emergency response.

Core Safety and Hazard Information

3-Methyloctane is classified as a flammable liquid and presents an aspiration hazard.[1][2][3] [4] It is crucial for personnel handling this substance to be thoroughly familiar with its potential risks and the necessary safety precautions to mitigate them.

Hazard Identification and Classification

- GHS Classification: Flammable liquids, Category 2 or 3; Aspiration hazard, Category 1.[1][2]
 [3]
- Signal Word: Danger.[1][3]
- Hazard Statements:
 - H225: Highly flammable liquid and vapour.[3]
 - H226: Flammable liquid and vapour.[1][4]



- H304: May be fatal if swallowed and enters airways.[1][2][4]
- Potential Health Effects: May cause respiratory irritation, skin irritation, and serious eye irritation.[2] Inhalation can lead to central nervous system effects such as dizziness, drowsiness, and headache.[5]

Physical and Chemical Properties

A clear understanding of **3-Methyloctane**'s physical and chemical properties is essential for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C9H20	[1][2][6][7]
Molecular Weight	128.26 g/mol	[1][2][6][7]
Appearance	Clear, colorless liquid	[2][8]
Boiling Point	144 °C (at 760 mmHg)	[7][9][10]
Flash Point	25.3 °C to 32 °C	[4][6][7][9][10]
Density	0.7 g/cm³ (approx.)	[6][7]
Vapor Pressure	6.25 - 6.7 mmHg (at 25 °C)	[2][6][8][9]
Solubility	Insoluble in water; soluble in ether, benzene, acetone	[7][10]
Refractive Index	1.407 (at 20 °C)	[6][7]

Experimental Protocols

Detailed experimental methodologies for determining the physicochemical and toxicological properties of **3-Methyloctane** are not extensively available in the provided search results, which primarily consist of safety data sheets and chemical property summaries. Standard OECD and ASTM test guidelines are typically employed for such characterizations. For instance, flash point is commonly determined using methods like ASTM D93 (Pensky-Martens Closed Cup Tester), and boiling point is determined according to OECD Guideline 103. Toxicological data, where available, would be derived from studies following specific OECD



guidelines for acute toxicity (e.g., OECD 401, 402, 403), irritation (e.g., OECD 404, 405), and other endpoints.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **3-Methyloctane** to prevent exposure and fire hazards.

Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH). A face shield may be necessary where splashing is a risk.	Protects against splashes that can cause serious eye damage.[1][11][12]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	Provides protection against skin irritation and absorption. [1][11][13]
Skin and Body	Fire/flame resistant and impervious clothing, such as a laboratory coat. For larger quantities or significant spill risk, a chemical-resistant suit is recommended.	Protects against accidental skin contact and potential fire hazards.[1][11][13]
Respiratory	Not typically required in a well-ventilated area or fume hood. If vapors or mists are generated, use a suitable respirator.	Protects against inhalation of harmful vapors.[1][11]

Handling Procedures

Work in a well-ventilated area, preferably in a chemical fume hood.[1][11]



- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[1][3][14]
- Use non-sparking tools and explosion-proof equipment.[1][3][11]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3][14]
- Avoid contact with skin and eyes.[1]
- Avoid breathing vapors or mists.[1][14]

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][11]
- Keep cool.[1][3][14]
- Store away from incompatible materials and foodstuff containers.[1]
- Store locked up.[1][14]

Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency involving **3-Methyloctane**.

First Aid Measures



Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]	[1][14][15]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water or shower.[1][14] Wash off with soap and plenty of water. Consult a doctor if irritation persists.[1]	[1][14][15]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1][11] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1][11]	[1][11][14]
Ingestion	Do NOT induce vomiting.[1] [14] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][14]	[1][14]

Fire-Fighting Measures

• Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]



- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
 [14]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[1]

Accidental Release Measures

- Ensure adequate ventilation and remove all sources of ignition.[1][11]
- Evacuate personnel to a safe area.[1]
- Wear appropriate personal protective equipment.[1][11]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Contain the spill with inert absorbent material and dispose of it in accordance with local regulations.[11]

Toxicological and Ecological Information

- Acute Toxicity: No specific data is available for oral, dermal, or inhalation routes.
- Aspiration Hazard: May be fatal if swallowed and enters airways.[1][2][4]
- Skin and Eye Irritation: May cause skin and serious eye irritation.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data available.[1]
- Ecotoxicity: No data is available on the toxicity to fish, daphnia, algae, or microorganisms.[1]
 [3] It should not be released into the environment.[11]

Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate key logical relationships and workflows.



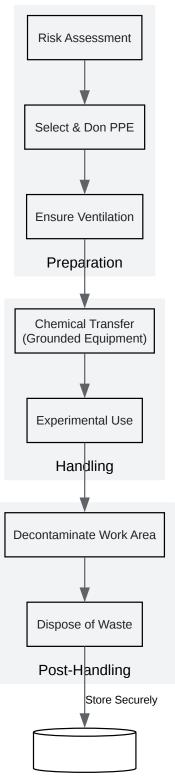


Figure 1: 3-Methyloctane Handling Workflow

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Figure 1: General workflow for handling **3-Methyloctane**.



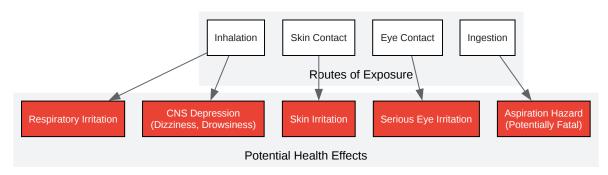


Figure 2: Exposure Routes and Health Effects

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Figure 2: Relationship between exposure routes and health effects.

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